

2-Carboxyphenol-d4 CAS number and molecular weight

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Compound of Interest

Compound Name: 2-Carboxyphenol-d4

Cat. No.: B562736

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Technical Guide: 2-Carboxyphenol-d4

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **2-Carboxyphenol-d4**, a deuterated form of salicylic acid. It is intended to serve as a core resource for researchers and professionals in drug development and related scientific fields. This document outlines its chemical properties, its primary application as an internal standard in quantitative analysis, and the relevant biological pathways of its non-deuterated analogue, salicylic acid.

Core Chemical and Physical Data

2-Carboxyphenol-d4, also known as Salicylic Acid-d4, is a stable, isotopically labeled version of 2-Carboxyphenol (Salicylic Acid). The deuterium labeling makes it an ideal internal standard for mass spectrometry-based quantification of salicylic acid in various biological matrices.

Property	Value	Citations
CAS Number	78646-17-0	[1][2][3]
Molecular Formula	C ₇ H ₂ D ₄ O ₃	[1][2]
Molecular Weight	142.15 g/mol	[1][2]
Synonyms	Salicylic Acid-d ₄ , 2-Hydroxybenzoic-3,4,5,6-d ₄ acid	
Appearance	White to off-white solid	[2]
Storage	4°C, sealed from moisture	[1]

Application in Quantitative Analysis: Experimental Workflow

The primary application of **2-Carboxyphenol-d₄** is as an internal standard for the precise quantification of salicylic acid in biological samples using techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).[2] The workflow for such an analysis is a critical component of pharmacokinetic studies, drug metabolism research, and clinical diagnostics.



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Caption: A generalized experimental workflow for the quantification of salicylic acid using **2-Carboxyphenol-d₄** as an internal standard.

Detailed Experimental Protocol: Quantification of Salicylic Acid in Human Serum by GC-MS

This protocol is a representative example of how **2-Carboxyphenol-d4** is used in a research setting. It is based on methodologies described for the quantification of salicylic acid in biological fluids.^{[4][5]}

3.1. Materials and Reagents

- **2-Carboxyphenol-d4** (Internal Standard)
- Salicylic Acid (for calibration curve)
- Human Serum
- Diethyl ether
- Ethyl acetate
- Derivatizing agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% Trimethylchlorosilane)
- Methanol (HPLC grade)
- Formic Acid

3.2. Sample Preparation and Extraction

- Thaw human serum samples at room temperature.
- To a 100 µL aliquot of serum, add a known concentration of **2-Carboxyphenol-d4** solution.
- Vortex the mixture for 30 seconds.
- Perform a liquid-liquid extraction by adding 1 mL of a diethyl ether and ethyl acetate mixture (1:1, v/v).
- Vortex vigorously for 2 minutes and centrifuge at 3000 x g for 10 minutes.
- Transfer the organic layer to a clean tube and evaporate to dryness under a gentle stream of nitrogen.

3.3. Derivatization (for GC-MS)

- To the dried extract, add 50 µL of the derivatizing agent.
- Cap the tube and heat at 60°C for 30 minutes.
- After cooling to room temperature, the sample is ready for injection into the GC-MS system.

3.4. GC-MS Analysis

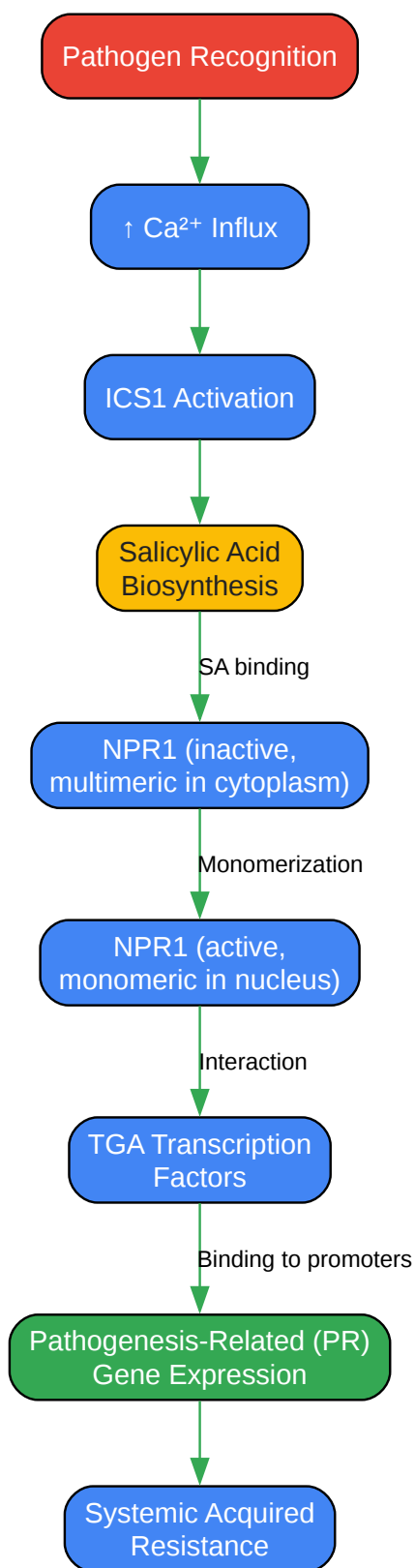
- Gas Chromatograph: Equipped with a suitable capillary column (e.g., DB-5ms).
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: Optimize for the separation of the derivatized salicylic acid and internal standard.
- Mass Spectrometer: Operate in Selected Ion Monitoring (SIM) mode, monitoring characteristic ions for both derivatized salicylic acid and **2-Carboxyphenol-d4**.

3.5. Quantification

- Generate a calibration curve by plotting the ratio of the peak area of salicylic acid to the peak area of **2-Carboxyphenol-d4** against the concentration of salicylic acid standards.
- Determine the concentration of salicylic acid in the unknown samples by interpolating their peak area ratios from the calibration curve.

Biological Context: Salicylic Acid Signaling in Plants

While **2-Carboxyphenol-d4** is primarily a tool for analytical chemistry, its non-deuterated counterpart, salicylic acid, is a key signaling molecule, particularly in plants where it plays a crucial role in mediating defense responses against pathogens.^{[6][7][8]} Understanding this signaling pathway is vital for researchers in plant biology and pathology.



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Caption: Simplified signaling pathway of salicylic acid in plant defense.

Upon pathogen recognition, a signaling cascade is initiated, leading to the biosynthesis of salicylic acid.[6] Salicylic acid then binds to and activates the regulatory protein NPR1, which translocates to the nucleus.[9] In the nucleus, NPR1 interacts with TGA transcription factors to induce the expression of pathogenesis-related (PR) genes, ultimately leading to systemic acquired resistance throughout the plant.[7][9]

Conclusion

2-Carboxyphenol-d4 is an indispensable tool for the accurate and reliable quantification of salicylic acid in diverse research and clinical applications. Its use as an internal standard is a cornerstone of modern bioanalytical methodologies. Furthermore, a comprehensive understanding of the biological roles of its non-deuterated form, particularly in plant signaling, provides a broader context for its application in scientific investigation. This guide serves as a foundational resource for professionals leveraging this critical chemical compound in their work.

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